

Technical Support Center: In Vitro Assays with Ro 41-1879

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Compound of Interest

Compound Name: Ro 41-1879

Cat. No.: B1680684

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Important Note for Researchers: Initial search results indicate a potential discrepancy in the classification of **Ro 41-1879**. This compound is identified in the scientific literature as a catechol cephalosporin with antimicrobial activity[1][2][3]. There is currently no clear evidence to suggest it functions as a modulator of the nuclear receptor ROR alpha. This guide, therefore, focuses on the established antimicrobial properties of **Ro 41-1879** and the critical role of pH in optimizing its in vitro assessment.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Ro 41-1879**?

A1: **Ro 41-1879** is a catechol-substituted cephalosporin antibiotic[1]. Like other cephalosporins, it is expected to inhibit bacterial cell wall synthesis. The catechol moiety may facilitate its transport into bacterial cells via iron transport systems[1].

Q2: What is the optimal pH for in vitro antimicrobial activity of cephalosporins?

A2: While specific data for **Ro 41-1879** is limited, studies on other cephalosporins, particularly the catechol-containing cephalosporin cefiderocol, have shown that their antimicrobial activity can be significantly influenced by pH[4][5][6]. Generally, a neutral to slightly alkaline pH is preferred for optimal activity, while acidic conditions can be detrimental.

Q3: How does pH affect the stability and activity of catechol-containing cephalosporins?

A3: The activity of some cephalosporins is pH-dependent. For instance, the efficacy of cefiderocol against various bacteria is significantly reduced in acidic environments (pH 5) compared to neutral (pH 7) or alkaline (pH 8) conditions[5][6]. This is a critical consideration for in vitro assays, as the pH of the growth medium can directly impact the observed minimum inhibitory concentration (MIC).

Troubleshooting Guide

Q1: I am observing higher than expected MIC values for **Ro 41-1879** against my bacterial isolates. What could be the cause?

A1: Higher than expected MIC values can stem from several factors, with the pH of the testing medium being a primary suspect.

- **Acidic Medium:** An acidic pH of your culture medium can significantly decrease the activity of catechol-containing cephalosporins[5][6].
- **Inoculum Size:** A high bacterial inoculum can lead to falsely elevated MICs.
- **Reagent Stability:** Ensure that your stock solution of **Ro 41-1879** is fresh and has been stored correctly.

Q2: My experimental results are inconsistent between assays. How can I improve reproducibility?

A2: Inconsistent results are often due to variability in experimental conditions.

- **Standardize pH:** Ensure the pH of your broth or agar is consistent for every experiment. Prepare fresh media and verify the pH before use.
- **Consistent Inoculum:** Use a standardized inoculum density for all assays, typically by adjusting to a 0.5 McFarland standard.
- **Control Strains:** Always include quality control strains with known MICs for **Ro 41-1879** or a similar cephalosporin to validate your assay.

Impact of pH on Cephalosporin Activity (Based on Cefiderocol Data)

pH Level	Expected Impact on Antimicrobial Activity	Recommendations for In Vitro Assays
Acidic (pH < 6.5)	Significantly reduced activity; higher MIC values observed[5][6].	Avoid acidic media unless investigating pH-dependent effects.
Neutral (pH 7.0 - 7.4)	Generally optimal for bacterial growth and antibiotic activity[4].	Recommended for standard susceptibility testing.
Alkaline (pH > 7.5)	Activity may be maintained or slightly enhanced[5].	May be used, but ensure bacterial growth is not inhibited by the pH alone.

Experimental Protocols

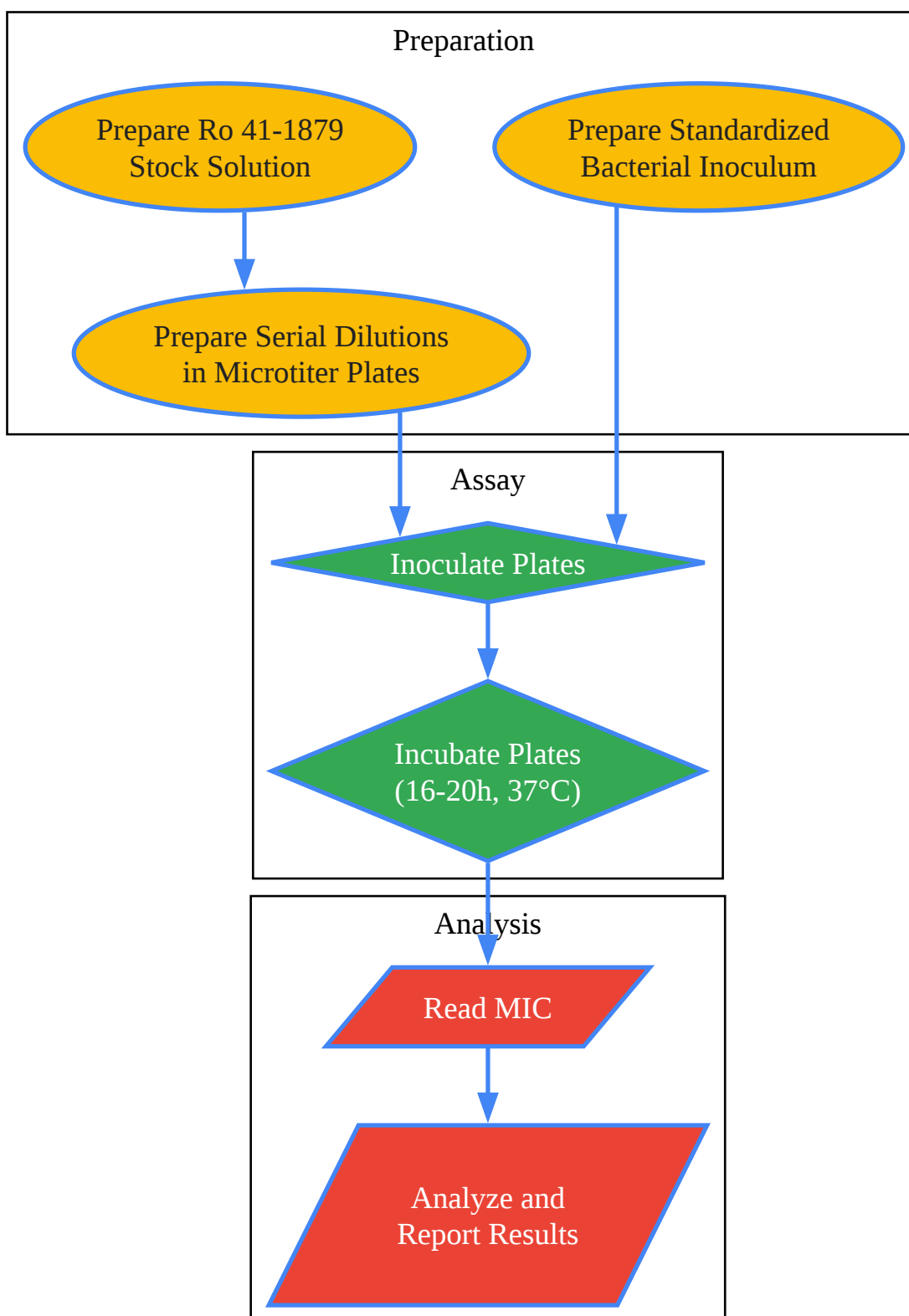
Protocol: Broth Microdilution MIC Assay for Ro 41-1879

This protocol is adapted from standard antimicrobial susceptibility testing methods.

- Preparation of **Ro 41-1879** Stock Solution:
 - Dissolve **Ro 41-1879** in a suitable solvent (e.g., sterile distilled water or a buffer recommended by the manufacturer) to create a high-concentration stock solution.
 - Sterilize the stock solution by filtration through a 0.22 µm filter.
- Preparation of Microtiter Plates:
 - Perform serial two-fold dilutions of the **Ro 41-1879** stock solution in cation-adjusted Mueller-Hinton Broth (CAMHB) with a pH adjusted to 7.2-7.4.
 - The final volume in each well of a 96-well microtiter plate should be 50 µL.
- Inoculum Preparation:

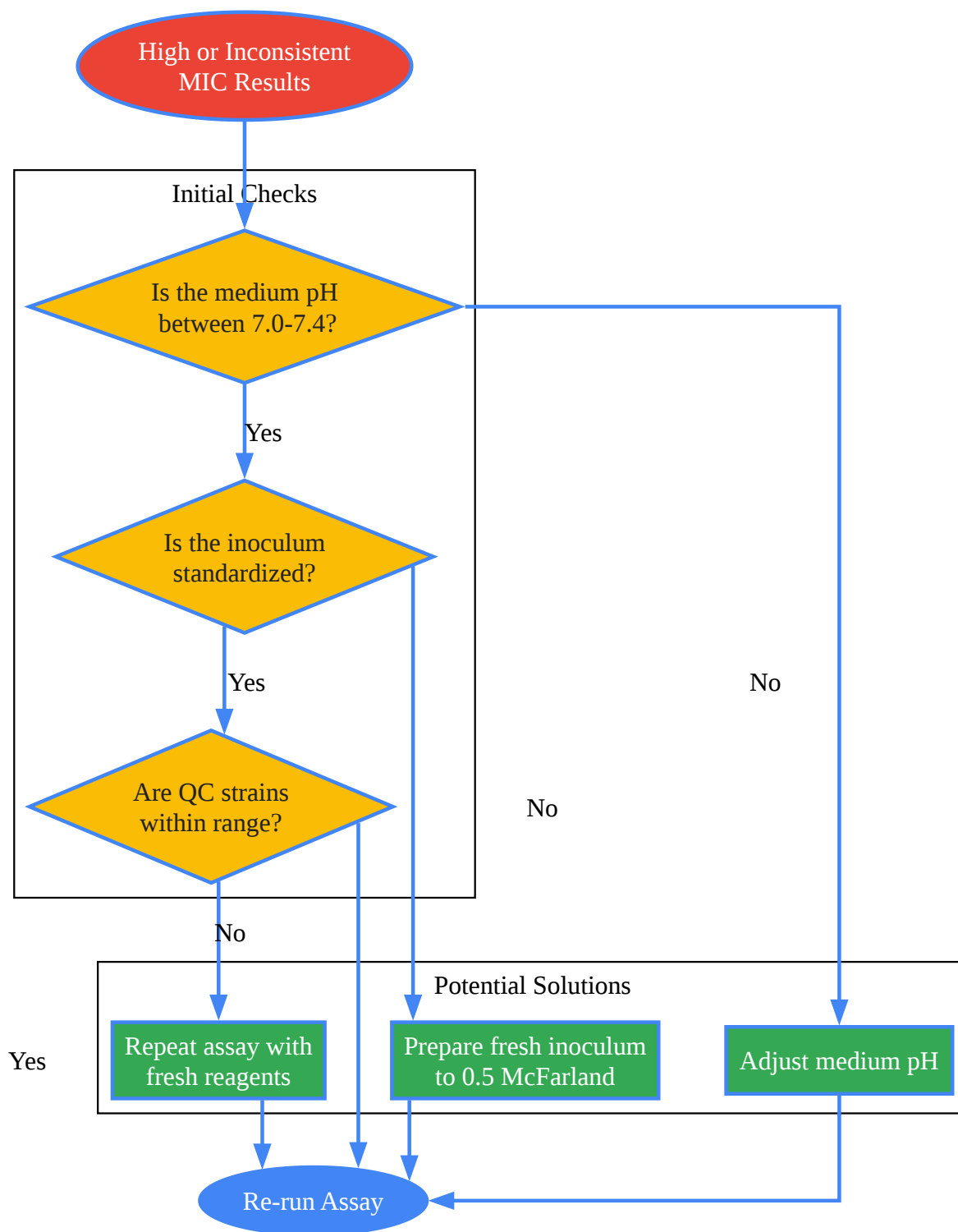
- Culture the bacterial strain to be tested overnight on an appropriate agar medium.
- Prepare a bacterial suspension in sterile saline or broth and adjust the turbidity to a 0.5 McFarland standard.
- Dilute this suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the microtiter plate wells.
- Inoculation and Incubation:
 - Add 50 μ L of the standardized bacterial inoculum to each well of the microtiter plate containing the **Ro 41-1879** dilutions.
 - Include a growth control well (bacteria in broth without antibiotic) and a sterility control well (broth only).
 - Incubate the plate at 35-37°C for 16-20 hours in ambient air.
- Determining the MIC:
 - After incubation, visually inspect the plates for bacterial growth.
 - The MIC is the lowest concentration of **Ro 41-1879** that completely inhibits visible growth.

Visualizations



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Caption: Workflow for Broth Microdilution MIC Assay.



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Caption: Troubleshooting Flow for Inconsistent MIC Results.

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References

- 1. Antimicrobial activity of Ro 41-1879, a new catechol cephalosporin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Ro 41-1879 - TargetMol Chemicals Inc [bioscience.co.uk]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Impact of pH on the activity of novel cephalosporin cefiderocol in human urine - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Impact of pH on the activity of novel cephalosporin cefiderocol in human urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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